

N-Acetyl Mesalazine-13C6: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Acetyl mesalazine-13C6*

Cat. No.: *B15584184*

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This technical guide provides a detailed overview of **N-Acetyl Mesalazine-13C6**, a stable isotope-labeled internal standard crucial for the quantitative analysis of N-Acetyl Mesalazine, the primary active metabolite of the anti-inflammatory drug Mesalazine. This document outlines key analytical data, experimental protocols for its qualification, and a representative workflow for its use in bioanalytical assays.

Core Compound Data

N-Acetyl Mesalazine-13C6 is the isotopically labeled form of N-Acetyl Mesalazine, where six carbon atoms in the benzene ring have been replaced with the stable isotope ¹³C. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification methods, such as LC-MS/MS, by correcting for matrix effects and variations during sample processing.

Quantitative Analysis Summary

The following table summarizes the typical analytical data for a batch of **N-Acetyl Mesalazine-13C6**, compiled from representative certificates of analysis for the compound and its

analogues.

Parameter	Specification	Method
Identity		
1H-NMR	Conforms to structure	Nuclear Magnetic Resonance
Mass Spectrum	Conforms to structure	Mass Spectrometry (MS)
Purity & Impurities		
Chromatographic Purity	≥99.0%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment		
Isotopic Purity	≥99 atom % ¹³ C	Mass Spectrometry (MS)
Physical Properties		
Appearance	White to Off-White Solid	Visual Inspection
Solubility	Soluble in DMSO or Methanol	Solvent Solubility Test

Experimental Protocols

Detailed methodologies for the key analytical techniques used to qualify **N-Acetyl Mesalazine-13C6** are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the chromatographic purity of **N-Acetyl Mesalazine-13C6**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm particle size) is commonly used.^[1]

- Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., methanol).[2] A common ratio is 85:15 (v/v) aqueous to organic.[2]
- Flow Rate: A typical flow rate is 0.6 mL/min.[2]
- Detection: UV detection at a wavelength of 313 nm.[1]
- Procedure:
 - Prepare a stock solution of **N-Acetyl Mesalazine-13C6** in a suitable solvent (e.g., methanol).
 - Inject a defined volume of the solution onto the HPLC column.
 - Monitor the elution profile at the specified wavelength.
 - Calculate the purity by dividing the peak area of the main component by the total peak area of all components.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is employed to confirm the molecular weight and determine the isotopic purity of the labeled compound.

- Instrumentation: A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) is typically used.
- Analysis Mode: The analysis can be performed in either positive or negative ion mode, depending on the adducts formed.
- Procedure for Identity:
 - Infuse a dilute solution of the compound directly into the mass spectrometer or inject it via an LC system.

- Acquire the full scan mass spectrum.
- Confirm the presence of the expected molecular ion peak corresponding to the $^{13}\text{C}_6$ -labeled compound.
- Procedure for Isotopic Enrichment:
 - Acquire a high-resolution mass spectrum of the molecular ion region.
 - Determine the relative intensities of the peaks corresponding to the unlabeled ($M+0$), partially labeled, and fully labeled ($M+6$) species.
 - Calculate the isotopic purity as the percentage of the fully labeled species relative to the sum of all isotopic species. A typical isotopic purity for such standards is $\geq 99\%$.^[3]

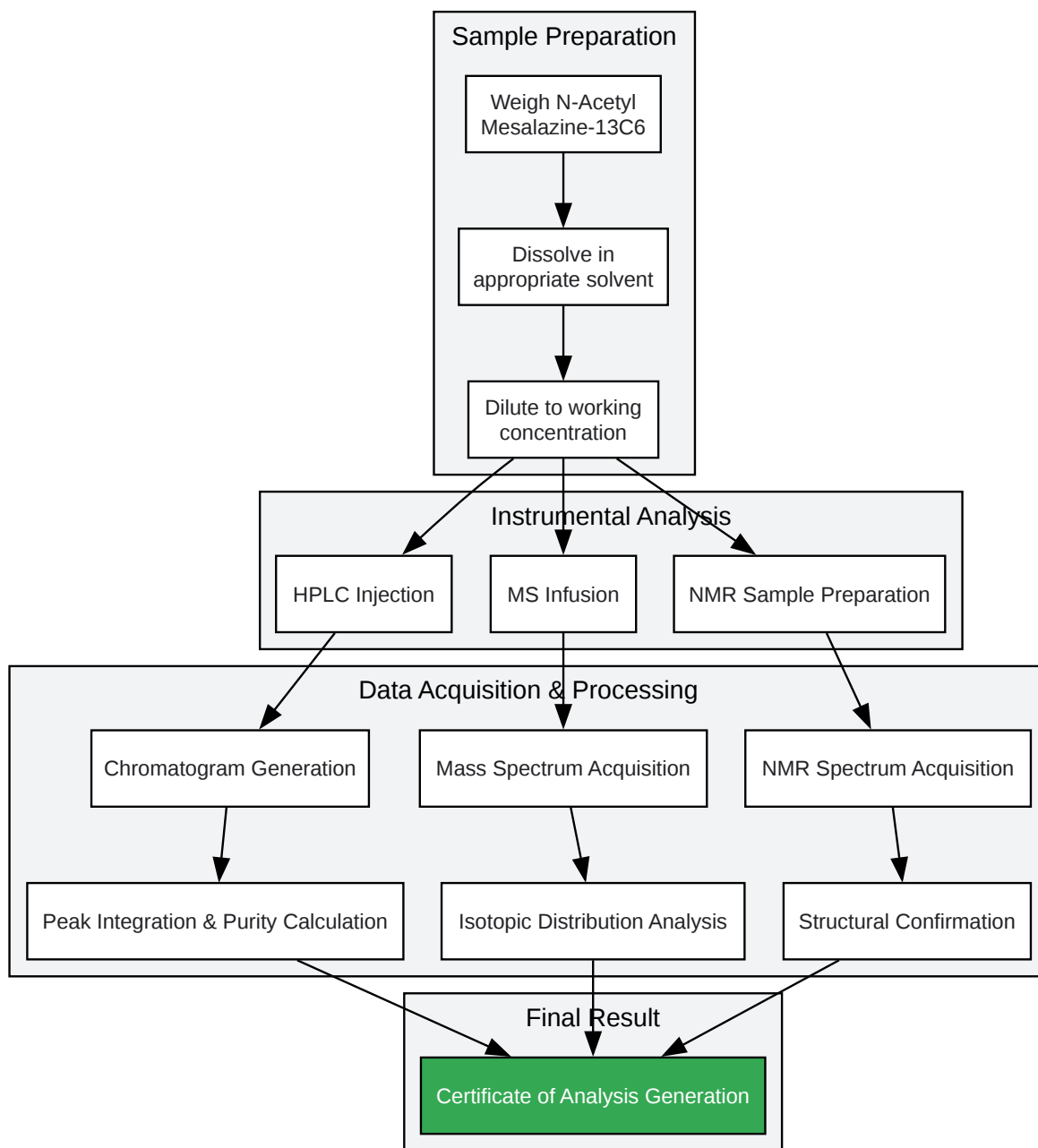
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

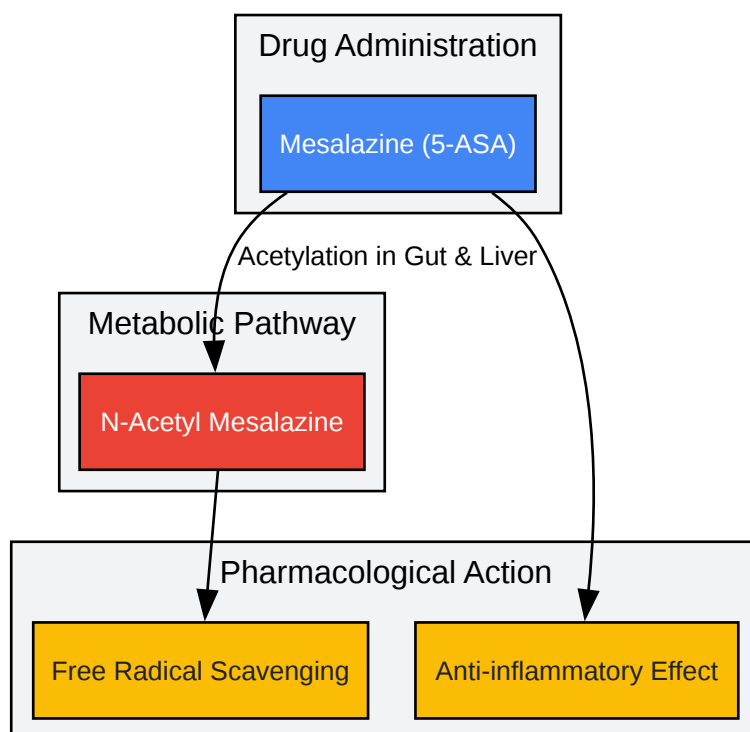
^1H -NMR spectroscopy is used to confirm the chemical structure of **N-Acetyl Mesalazine- $^{13}\text{C}_6$** .

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the compound is soluble, such as DMSO- d_6 or Methanol- d_4 .
- Procedure:
 - Dissolve a small amount of the sample in the deuterated solvent.
 - Acquire the ^1H -NMR spectrum.
 - The resulting spectrum should be consistent with the expected structure of N-Acetyl Mesalazine, showing the characteristic peaks for the aromatic and acetyl protons. The coupling patterns of the aromatic protons will be affected by the ^{13}C labeling.

Workflow and Visualization

The following diagrams illustrate the experimental workflow for purity assessment and a typical signaling pathway involving the parent compound.





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